

3-(4-nitrophenyl)-1H-pyrazole chemical formula and molecular weight

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Compound of Interest

Compound Name: 3-(4-nitrophenyl)-1H-pyrazole

Cat. No.: B1301765

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A Comprehensive Technical Guide to 3-(4-nitrophenyl)-1H-pyrazole

This technical guide provides an in-depth overview of **3-(4-nitrophenyl)-1H-pyrazole**, a heterocyclic organic compound of significant interest to researchers and professionals in drug development and materials science. This document outlines its chemical properties, synthesis protocols, and biological significance, presenting data in a clear and accessible format.

Chemical Identity and Properties

3-(4-nitrophenyl)-1H-pyrazole is a pyrazole derivative characterized by a nitrophenyl group substituent. Its chemical structure is foundational to its reactivity and biological activity.

Table 1: Physicochemical Properties of **3-(4-nitrophenyl)-1H-pyrazole**

Property	Value	Citation
Chemical Formula	C ₉ H ₇ N ₃ O ₂	[1][2]
Molecular Weight	189.17 g/mol	[1][3]
Appearance	Yellow needles	[1]
Melting Point	192-198 °C	[1]
Storage Conditions	Store at 0-8 °C	[1]

Synthesis and Experimental Protocols

The synthesis of **3-(4-nitrophenyl)-1H-pyrazole** and its derivatives can be achieved through various established chemical reactions. A common and effective method involves the cyclization of a chalcone precursor with hydrazine hydrate.

Experimental Protocol: Synthesis of 1H-3-(4-nitrophenyl)-5-(substituted phenyl) pyrazolines

This protocol is adapted from a general method for pyrazoline synthesis.[\[4\]](#)

Materials:

- 4-nitro substituted chalcone (I)
- Ethanol
- Hydrazine hydrate

Procedure:

- Dissolve the 4-nitro substituted chalcone (I) in 25 ml of ethanol in a round-bottom flask.
- Add 0.02 mol of hydrazine hydrate to the solution.
- Reflux the reaction mixture for 2 hours.
- After reflux, cool the mixture and concentrate it under reduced pressure.
- Allow the concentrated solution to stand overnight.
- Collect the resulting solid product by filtration.
- Recrystallize the solid from ethanol to obtain the purified pyrazoline derivative.

A similar synthesis of 3,5-Dimethyl-4-(4'-Nitrophenyl)-1H-Pyrazole involves the reaction of a dicarbonyl compound with hydrazine hydrate in ethanol, followed by heating under reflux.[\[5\]](#) Another approach involves the reaction of chalcones with hydrazine hydrate in the presence of formic acid.[\[6\]](#)

Biological Activity and Applications

Pyrazole derivatives are a well-established class of compounds with a broad spectrum of biological activities, making them attractive scaffolds for drug discovery.^[7] **3-(4-nitrophenyl)-1H-pyrazole** and related structures have been investigated for various therapeutic applications.

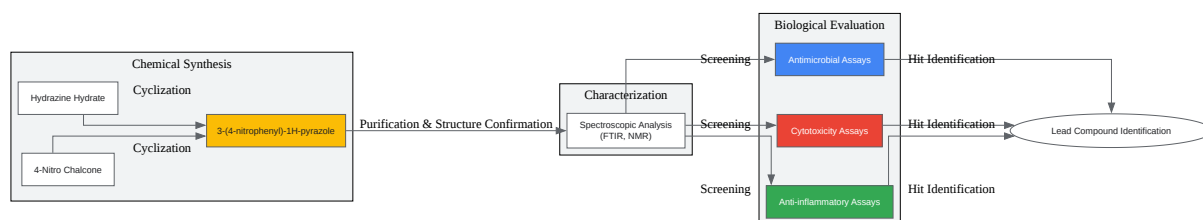
Derivatives of pyrazole are known to exhibit a range of pharmacological effects, including:

- **Antimicrobial Activity:** They have been synthesized and evaluated for their potential as antibacterial and antifungal agents.^{[1][8]}
- **Anti-inflammatory and Analgesic Properties:** The pyrazole nucleus is a key feature in several anti-inflammatory drugs.^[1]
- **Anticancer Activity:** Certain pyrazole derivatives have shown potent cytotoxicity against human cancer cell lines.^[9]

The presence of the nitrophenyl group can significantly influence the biological activity of the pyrazole compound.^[10]

Workflow and Pathway Visualization

To illustrate the logical progression from synthesis to application for **3-(4-nitrophenyl)-1H-pyrazole** derivatives, the following workflow diagram is provided.



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